

Annosquamosin B: A Technical Overview of its Binding Characteristics and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Annosquamosin B

Cat. No.: B1208967

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Introduction

Annosquamosin B is a kaurane diterpenoid isolated from *Annona squamosa*, a plant with a history of use in traditional medicine. This document provides a comprehensive technical guide on the current understanding of **Annosquamosin B**'s binding affinity and kinetics, with a focus on its identified biological activity as a platelet aggregation inhibitor. While direct quantitative data on its binding parameters remain to be fully elucidated, this guide synthesizes the available information to support further research and drug development efforts.

Quantitative Data Summary

Currently, there is a notable lack of publicly available quantitative data regarding the specific binding affinity (e.g., K_d , K_i , IC_{50} for a specific molecular target) and kinetic parameters (k_{on} , k_{off}) of **Annosquamosin B**. The primary reported biological effect is the inhibition of platelet aggregation, though specific IC_{50} values from comprehensive dose-response studies are not detailed in the reviewed literature.

Parameter	Value	Target	Method	Reference
Binding Affinity (K _d)	Not Reported	-	-	-
Inhibitory Constant (K _i)	Not Reported	-	-	-
IC ₅₀ (Platelet Aggregation)	Not Reported	Platelets	Platelet Aggregometry	Implied from qualitative reports
Association Rate (k _{on})	Not Reported	-	-	-
Dissociation Rate (k _{off})	Not Reported	-	-	-

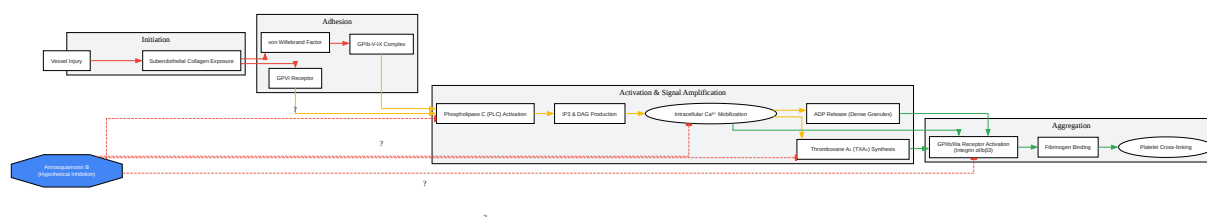
This table highlights the current gap in the scientific literature regarding the quantitative binding characteristics of **Annosquamosin B** and underscores the need for further investigation.

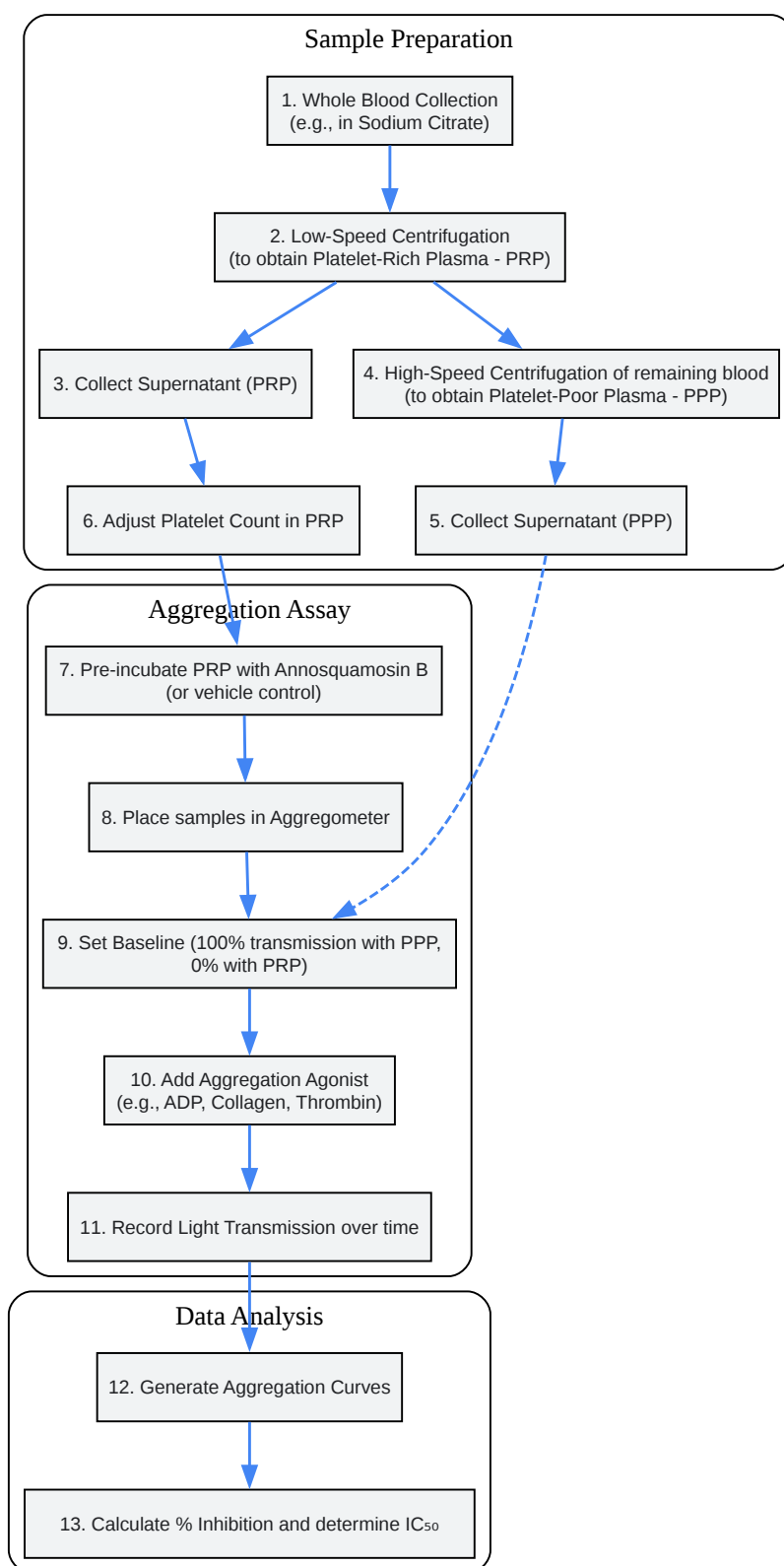
Mechanism of Action: Platelet Aggregation Inhibition

The precise molecular mechanism by which **Annosquamosin B** inhibits platelet aggregation has not been definitively determined. However, by examining the established pathways of platelet activation and aggregation, we can postulate potential targets for its inhibitory action. Platelet aggregation is a complex process involving adhesion, activation, and aggregation, mediated by various signaling molecules and receptors.

General Platelet Aggregation Pathway

The following diagram illustrates the key signaling pathways involved in platelet aggregation, which represent potential areas of intervention for an inhibitory compound like **Annosquamosin B**.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com